

Norgestimate-d3 chemical properties and structure

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Compound of Interest

Compound Name: Norgestimate-d3

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An In-depth Technical Guide to the Core Chemical Properties and Structure of **Norgestimate-d3**

This technical guide provides a comprehensive overview of the chemical properties, structure, and analytical methodologies related to **Norgestimate-d3**. It is intended for researchers, scientists, and professionals in the field of drug development and analysis.

Chemical Structure and Identifiers

Norgestimate-d3 is a deuterated analog of Norgestimate, a synthetic progestin. The deuterium labeling is typically on the acetyl group, which enhances its utility as an internal standard in mass spectrometry-based analytical methods.^[1]

IUPAC Name: [(3E,8R,9S,10R,13S,14S,17R)-13-ethyl-17-ethynyl-3-hydroxyimino-1,2,6,7,8,9,10,11,12,14,15,16-dodecahydrocyclopenta[a]phenanthren-17-yl] 2,2,2-trideuterioacetate^[2]

Chemical Structure: Norgestimate is a derivative of norethisterone and belongs to the gonane subgroup of the 19-nortestosterone family of progestins.^[3] It is the C3 oxime and C17 β acetate ester of levonorgestrel.^[3]

SMILES: [2H]C([2H])

([2H])C(=O)O[C@]1(CC[C@@H]2[C@@]1(CC[C@H]3[C@H]2CCC4=C/C(=N/O)/CC[C@H]34)CC)C#C^[2]

InChI: InChI=1S/C23H31NO3/c1-4-22-12-10-19-18-9-7-17(24-26)14-16(18)6-8-20(19)21(22)11-13-23(22,5-2)27-15(3)25/h2,14,18-21,26H,4,6-13H2,1,3H3/b24-17+/t18-,19+,20+,21-,22-,23-/m0/s1/i3D3^[2]

InChIKey: KIQQMECNKUGGKA-ASDLVFBPSA-N^[2]

Physicochemical Properties

The physicochemical properties of **Norgestimate-d3** are summarized in the table below. Data for the non-deuterated form, Norgestimate, is included for reference where specific data for the deuterated analog is not available.

Property	Value	Source
Molecular Formula	C23H28D3NO3	[4]
Molecular Weight	372.53 g/mol	[4]
Exact Mass	372.24922409 Da	[2]
Physical Description	Solid	[5]
Melting Point (Norgestimate)	214-218 °C	[5]
Solubility (Norgestimate)	5.31e-03 g/L	[5]
LogP (Norgestimate)	4.8	[5]
Synonyms	D 138-d3, Dexnorgestrel-d3 acetime, ORF 10131-d3, RWJ 10131-d3	[2][6]

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Norgestimate Analysis

A stability-indicating HPLC method has been developed for the simultaneous determination of norgestimate and ethinyl estradiol in pharmaceutical formulations.[7][8]

- Sample Preparation: Norgestimate and ethinyl estradiol are extracted from the tablet matrix using methanol containing an internal standard.[7][8]
- Chromatographic Conditions:
 - Column: 5-µm, reversed-phase column.[7][8]
 - Mobile Phase: A ternary solvent system of water, tetrahydrofuran, and methanol in a ratio of 65:25:10 (v/v/v).[7][8]
 - Detection: UV detection.

- Key Feature: This method is capable of separating the syn and anti isomers of norgestimate.[\[7\]](#)[\[8\]](#)

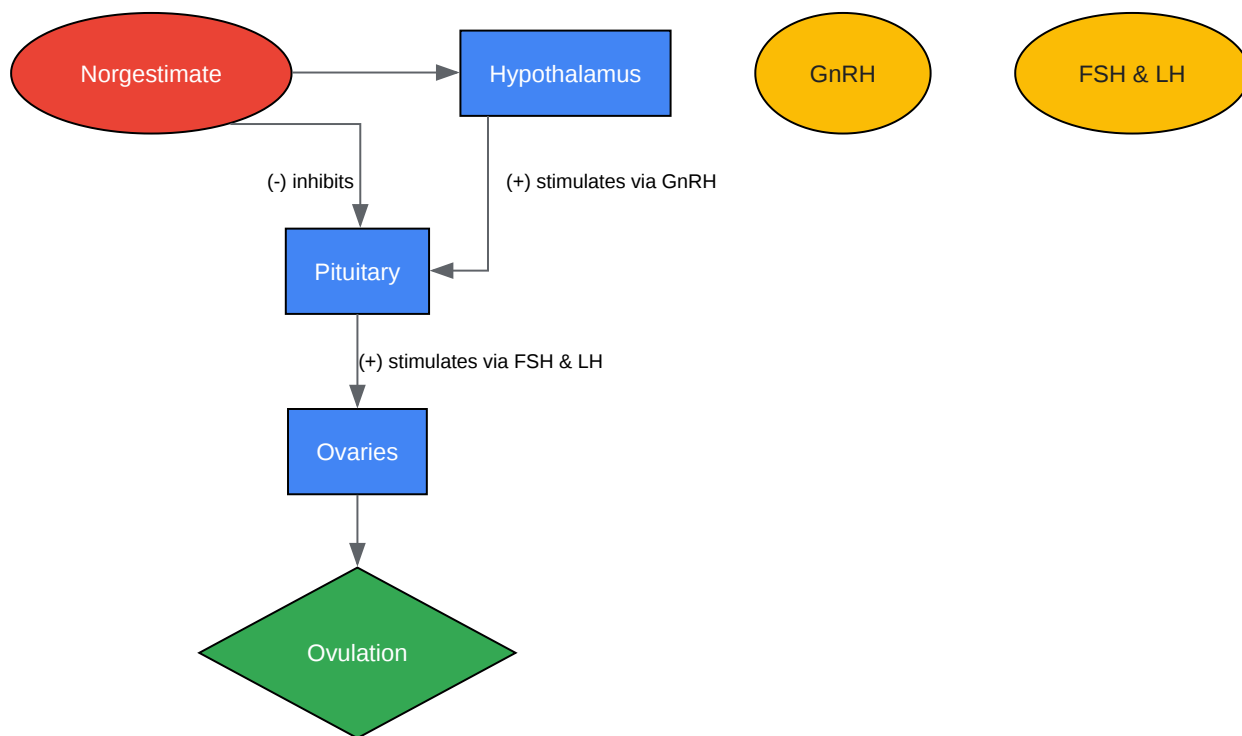
Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Metabolite Quantification

A sensitive UPLC-MS/MS method has been developed for the quantification of 17-desacetyl norgestimate, a major active metabolite of norgestimate, in human plasma.[\[9\]](#)[\[10\]](#)

- Sample Preparation: Solid-phase extraction is used to isolate the analyte from human plasma.[\[9\]](#)[\[10\]](#)
- Internal Standard: 17-desacetyl norgestimate D6 is utilized as the internal standard.[\[9\]](#)[\[10\]](#)
- Chromatographic Conditions:
 - Column: Zorbax Eclipse XDB-C18 (150 mm × 4.6 mm, 5 μm).[\[9\]](#)
 - Mobile Phase: A gradient of acetonitrile and 0.1% formic acid in water is used at a flow rate of 0.75 mL/min.[\[9\]](#)
 - Total Run Time: 4.5 minutes.[\[9\]](#)[\[10\]](#)
- Mass Spectrometry:
 - Ionization: Electrospray ionization (ESI) in positive ion mode.[\[9\]](#)
 - Detection: Multiple reaction-monitoring (MRM) is used, with transitions of m/z 328.4/124.1 for 17-desacetyl norgestimate and m/z 334.3/91.1 for the internal standard.[\[9\]](#)
- Validation: The method was validated over a linear range of 20–5000 pg/mL with a correlation coefficient ≥0.9988.[\[9\]](#)[\[10\]](#) The intra-run and inter-run precision and accuracy were within 10%.[\[9\]](#)[\[10\]](#)

Mechanism of Action and Metabolism

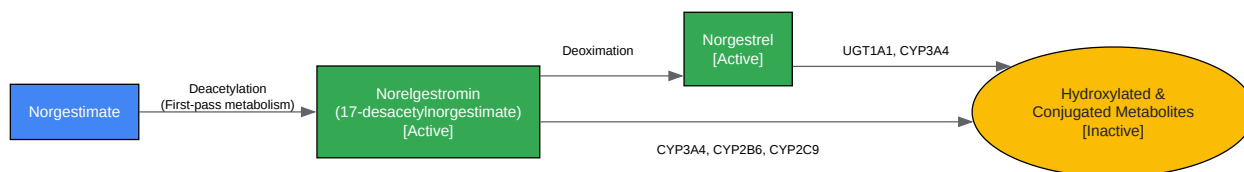
Norgestimate acts as a progestin, primarily by suppressing ovulation.[\[5\]](#)[\[11\]](#)[\[12\]](#) Its mechanism involves influencing the hypothalamic-pituitary-ovarian axis.[\[13\]](#)



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Norgestimate's inhibitory effect on the HPO axis.

Upon oral administration, norgestimate is rapidly and extensively metabolized.^{[3][12]}

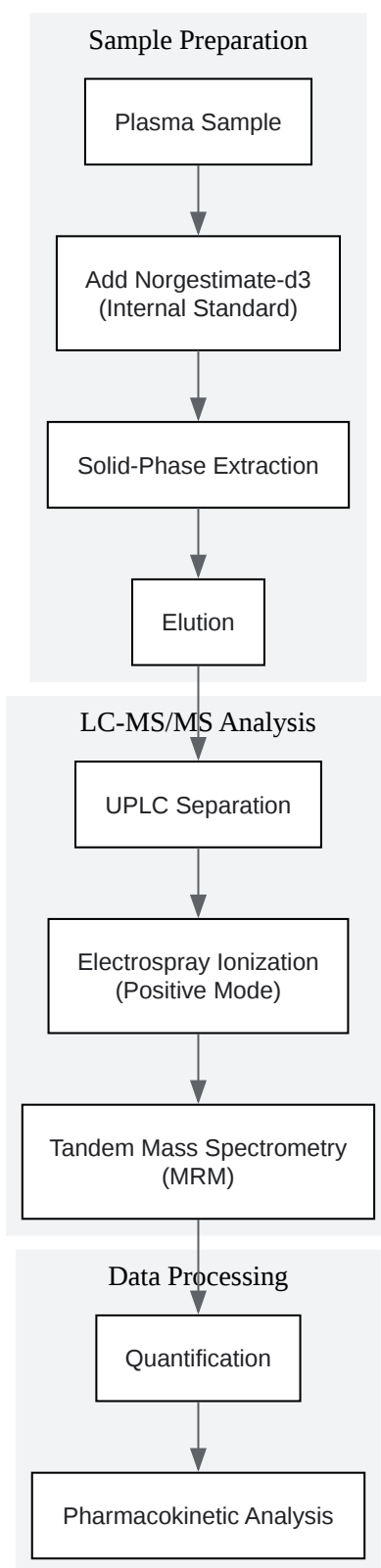


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Metabolic pathway of Norgestimate to its active metabolites.

Applications in Research

Norgestimate-d3 is primarily used as an internal standard in analytical and pharmacokinetic research.^[1] Its stable isotope-labeled nature improves the accuracy of mass spectrometry and liquid chromatography, enabling precise quantification of Norgestimate and its metabolites in biological samples.^[1] This is crucial for therapeutic drug monitoring, pharmacokinetic studies, and metabolic research.^[1]



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Workflow for the quantification of Norgestimate metabolites.

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